

"2-(2-Methoxyphenyl)ethanol" derivatives and their potential uses

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)ethanol

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An In-depth Technical Guide to the Synthesis and Application of **2-(2-Methoxyphenyl)ethanol** Derivatives

Abstract

Derivatives of **2-(2-methoxyphenyl)ethanol** represent a versatile class of compounds with significant potential across multiple domains of pharmaceutical and chemical research. Characterized by a core structure containing a methoxy-substituted phenyl ring attached to an ethanol moiety, this scaffold serves as a foundational building block for molecules with diverse pharmacological activities.^[1] This technical guide provides a comprehensive overview of the synthesis, characterization, and potential applications of these derivatives. We will explore key areas of biological activity, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties, supported by mechanistic insights and structure-activity relationships. Furthermore, this document furnishes detailed experimental protocols for both synthesis and biological evaluation, aiming to equip researchers with the practical knowledge required to innovate within this promising chemical space.

The Core Moiety: 2-(2-Methoxyphenyl)ethanol

2-(2-Methoxyphenyl)ethanol, also known as o-methoxyphenethyl alcohol, is an aromatic organic compound with the molecular formula $C_9H_{12}O_2$.^{[2][3]} Its structure consists of a benzene ring substituted with a methoxy group ($-OCH_3$) at the ortho position and an ethanol ($-CH_2CH_2OH$) chain.^[1] This arrangement provides a unique combination of hydrophobicity from

the aromatic ring and polarity from the hydroxyl group, rendering it soluble in organic solvents like ethanol and ether with limited solubility in water.[1]

Table 1: Physicochemical Properties of **2-(2-Methoxyphenyl)ethanol**

Property	Value	Reference
CAS Number	7417-18-7	[2][3]
Molecular Formula	C ₉ H ₁₂ O ₂	[2][3]
Molecular Weight	152.19 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
IUPAC Name	2-(2-methoxyphenyl)ethanol	[2]

The primary utility of the parent compound lies in its role as a versatile intermediate in organic synthesis, particularly for pharmaceuticals and fragrances.[1] The reactive hydroxyl group and the activatable phenyl ring serve as strategic points for chemical modification to generate a library of derivatives with tailored biological activities.

Synthetic Strategies for Derivatization

The generation of **2-(2-methoxyphenyl)ethanol** derivatives is pivotal for enhancing or modifying its intrinsic biological properties. Synthetic modifications typically target the terminal hydroxyl group or the aromatic ring. A common and effective strategy involves the conversion of the alcohol to an amine, which can then participate in coupling reactions to introduce diverse functionalities. This approach is exemplified in the synthesis of precursors for significant pharmaceutical agents.

Workflow for Synthesis of a Phenoxyethylamine Derivative

The following diagram illustrates a generalized workflow for converting **2-(2-methoxyphenyl)ethanol** into a more complex derivative, a key step in building pharmacologically active molecules.

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